

therapeutic potential of fumaramic acid propylamide derivatives

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Compound of Interest

Compound Name: (E)-4-oxo-4-(propylamino)but-2-enoic acid

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Therapeutic Potential of Fumaramic Acid Propylamide Derivatives A Technical Guide to Next-Generation Fumarate Therapeutics

Part 1: Executive Summary

Fumaric acid esters (FAEs), particularly dimethyl fumarate (DMF), represent a cornerstone in the treatment of T-cell-mediated autoimmune diseases such as Relapsing-Remitting Multiple Sclerosis (RRMS) and Psoriasis.^[1] However, the clinical utility of DMF is often limited by gastrointestinal (GI) intolerance and a short plasma half-life due to rapid hydrolysis by esterases.

Fumaramic acid propylamide derivatives emerge as a strategic structural optimization of the FAE pharmacophore. By replacing the labile ester bond with a more robust amide linkage and incorporating a lipophilic propyl chain, these derivatives aim to enhance metabolic stability, improve blood-brain barrier (BBB) penetration, and maintain potent Nrf2 activation. This guide outlines the chemical rationale, mechanistic pathways, and experimental protocols for evaluating these promising therapeutic candidates.

Part 2: Chemical Rationale & Structural Optimization

The transition from FAEs to Fumaramic Acid Amides involves a calculated modification of the Michael acceptor motif.

The Pharmacophore: -Unsaturated Carbonyl

Both DMF and fumaramic acid amides function as electrophiles. The central olefinic double bond is activated by the electron-withdrawing carbonyl groups, making it susceptible to Michael addition by thiols (e.g., Cys151 on Keap1).

Amide vs. Ester Stability

- **DMF (Diester):** Rapidly hydrolyzed by intestinal and plasma carboxylesterases to Monomethyl Fumarate (MMF). MMF is the primary bioactive metabolite but has a short half-life (~36 hours for MMF, but minutes for DMF).
- **Propylamide Derivative:** The amide bond is significantly more resistant to esterase cleavage. This modification extends the systemic circulation time of the parent molecule, potentially allowing for lower dosing frequency and reduced "peak-to-trough" plasma fluctuations associated with flushing.

The Propyl Chain (Lipophilicity)

The addition of an N-propyl group increases the logP (partition coefficient) compared to the free acid (fumaramic acid). This optimization is critical for:

- **Membrane Permeability:** Enhancing passive diffusion across the intestinal epithelium.
- **CNS Penetration:** Facilitating transport across the BBB, a requisite for neuroprotective efficacy in MS.

Part 3: Mechanism of Action

The therapeutic efficacy of fumaramic acid propylamide derivatives relies on a dual-mechanism approach: antioxidative stress response and anti-inflammatory signaling.

Nrf2/Keap1 Pathway Activation

The primary mechanism is the activation of the Nuclear factor (erythroid-derived 2)-like 2 (Nrf2) pathway.

- Resting State: Nrf2 is sequestered in the cytoplasm by the Kelch-like ECH-associated protein 1 (Keap1) dimer, which targets it for ubiquitination and proteasomal degradation.
- Activation: The fumaramic acid derivative (electrophile) reacts with critical cysteine thiols (Cys151, Cys273, Cys288) on Keap1 via Michael addition.
- Result: Conformational change in Keap1 prevents Nrf2 ubiquitination. Nrf2 accumulates, translocates to the nucleus, and binds to Antioxidant Response Elements (ARE), driving the expression of cytoprotective genes (HO-1, NQO1, GSH).

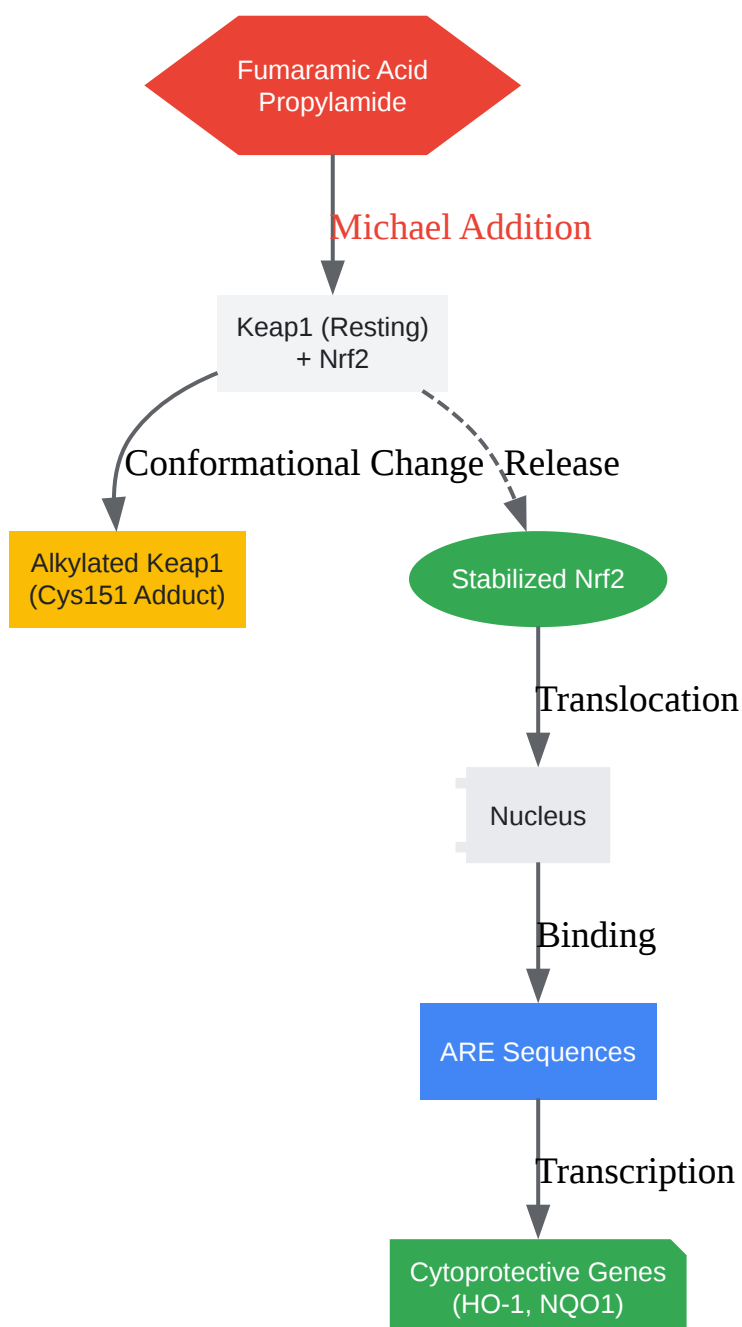
NF- B Inhibition

Concurrently, these derivatives inhibit the nuclear translocation of NF-

B (p65), suppressing the production of pro-inflammatory cytokines (TNF-

, IL-6, IL-17) crucial in the pathology of psoriasis and MS.

Visualization: Nrf2 Activation Pathway



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Caption: Mechanism of Nrf2 activation via Keap1 alkylation by fumaramic acid propylamide.

Part 4: Experimental Protocols

To validate the therapeutic potential of these derivatives, the following experimental workflows are recommended.

Protocol A: Synthesis of N-Propyl Fumaramic Acid (Amide)

Objective: Synthesize the mono-amide derivative from fumaryl chloride or mono-ethyl fumarate.

- Reagents: Mono-ethyl fumarate (1 eq), Propylamine (1.1 eq), EDC·HCl (1.2 eq), HOBt (1.2 eq), DIPEA (2 eq), DCM (Solvent).
- Coupling: Dissolve Mono-ethyl fumarate in DCM at 0°C. Add EDC, HOBt, and DIPEA. Stir for 30 min.
- Addition: Dropwise add Propylamine. Allow to warm to Room Temperature (RT) and stir for 12 hours.
- Workup: Wash with 1N HCl, sat. NaHCO₃, and Brine. Dry over MgSO₄.
- Hydrolysis (Optional): If the starting material was a diester, hydrolyze the remaining ester group using LiOH in THF/H₂O to obtain the free acid amide form if desired, or keep as the ester-amide prodrug.
- Purification: Recrystallization from EtOAc/Hexane or Flash Chromatography.

Protocol B: Nrf2 Luciferase Reporter Assay

Objective: Quantify the potency of the derivative in activating the Nrf2 pathway compared to DMF.

- Cell Line: ARE-Luciferase reporter cell line (e.g., HepG2-ARE or MCF7-ARE).
- Seeding: Plate cells at

cells/well in 96-well white plates. Incubate 24h.
- Treatment: Treat cells with increasing concentrations (1–100

M) of:
 - Compound X (Propylamide derivative)

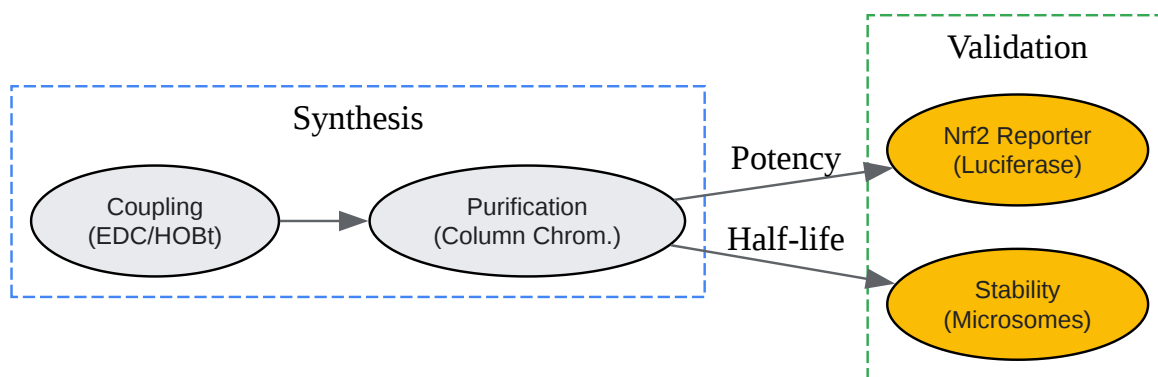
- Positive Control: DMF
- Vehicle Control: 0.1% DMSO
- Incubation: Incubate for 16–24 hours.
- Detection: Add Luciferase substrate (e.g., Bright-Glo™). Read luminescence on a plate reader.
- Analysis: Plot Dose-Response curves and calculate EC50 values.

Protocol C: Metabolic Stability Assay (Microsomal)

Objective: Assess the resistance of the amide bond to enzymatic cleavage.

- Matrix: Human or Rat Liver Microsomes (0.5 mg/mL protein).
- Reaction Mix: PBS (pH 7.4), NADPH regenerating system, Test Compound (1 M).
- Incubation: Incubate at 37°C.
- Sampling: Aliquot samples at 0, 15, 30, 60, and 120 mins. Quench with ice-cold Acetonitrile containing Internal Standard (IS).
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time to determine and intrinsic clearance ().

Visualization: Experimental Workflow



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Caption: Workflow from chemical synthesis to biological validation.

Part 5: Comparative Data Summary

The following table summarizes the theoretical and observed advantages of propylamide derivatives over traditional esters.

Feature	Dimethyl Fumarate (DMF)	Fumaramic Acid Propylamide	Clinical Implication
Chemical Linkage	Diester	Mono-amide / Amide-Ester	Amides are more stable in plasma.
Primary Target	Keap1 (Cys151)	Keap1 (Cys151)	Conserved Nrf2 activation mechanism.
Metabolic Half-life	< 20 mins (Hydrolysis)	> 60 mins (Predicted)	Reduced dosing frequency; sustained effect.
Lipophilicity (LogP)	~0.7	~1.2 (Est.)	Improved BBB penetration for MS.
Main Metabolite	Monomethyl Fumarate (MMF)	Propyl-Fumaramic Acid	Potentially active metabolite with distinct PK.

Part 6: References

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Sources

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